

Technical Support Center: Methoxy(methoxymethoxy)methane (Dimethoxymethane)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Methoxy(methoxymethoxy)methane
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CAS No.:	628-90-0
Cat. No.:	B1583058

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Welcome to the Technical Support Center for **Methoxy(methoxymethoxy)methane**, a compound more commonly known in the laboratory by its synonyms, Dimethoxymethane (DMM) or Methylal. While classified as a liquid at standard temperature and pressure, its extremely high volatility (Boiling Point: 42°C) and low flash point mean it often behaves like a gas, presenting unique handling challenges for researchers.[\[1\]](#)[\[2\]](#)

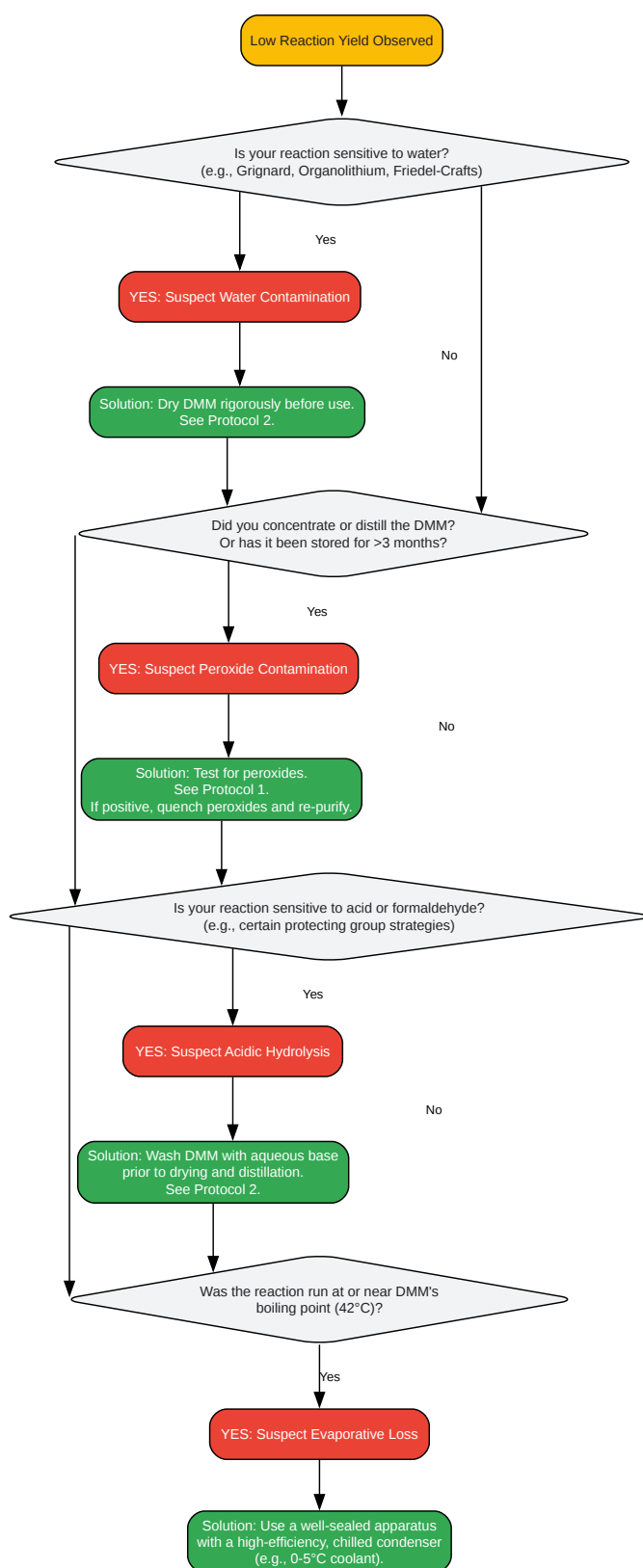
This guide is designed for chemistry professionals to navigate the complexities of using DMM safely and effectively in experimental settings.

Section 1: Troubleshooting Guide

This section addresses specific experimental failures in a question-and-answer format, providing a logical workflow to diagnose and resolve common issues.

Q1: My reaction yield is unexpectedly low when using DMM as a solvent or reagent. What are the potential causes and how can I fix this?

Low yields in reactions involving DMM often trace back to contamination of the solvent or loss of material due to its high volatility. The following diagnostic workflow can help pinpoint the issue.



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Caption: Troubleshooting workflow for low reaction yields with DMM.

Causality Explained:

- **Water Contamination:** DMM is hygroscopic and soluble in water up to about 33% by weight. [1][3] Water acts as a potent nucleophile and proton source, readily quenching organometallic reagents and interfering with many acid- or base-catalyzed reactions.
- **Peroxide Contamination:** As a diether, DMM can form explosive peroxides upon exposure to air and light. [1][4] Even at non-explosive concentrations, peroxides are radical initiators that can trigger unwanted side reactions, consume sensitive reagents, and lead to complex product mixtures.
- **Acidic Hydrolysis:** DMM is an acetal and is unstable in the presence of acid, readily hydrolyzing back to formaldehyde and methanol. [2][5] If your starting material is acidic or if acidic impurities are present, DMM can degrade, introducing highly reactive formaldehyde into your system.
- **Evaporative Loss:** The low boiling point of DMM means significant material can be lost through evaporation, even from a room temperature reaction, altering stoichiometry and reducing yield. This is especially problematic during exothermic reactions or workups.

Q2: I'm observing unexpected peaks in my NMR or GC-MS analysis after a reaction. What could they be?

Unidentified signals often originate from the degradation of DMM or from its role as a methoxymethyl (MOM) protecting agent.

- **Methanol and Formaldehyde Derivatives:** The most common impurities arise from the hydrolysis of DMM. [2][5] Look for signals corresponding to methanol, formaldehyde, or its oligomers/hydrates. In some cases, formaldehyde can react with your substrate or other nucleophiles in the mixture. [6]
- **Methoxymethyl (MOM) Ether Byproducts:** DMM is a common reagent for protecting alcohols and phenols as MOM ethers. [2][7] This reaction is typically acid-catalyzed and can sometimes lead to self-condensation products or incomplete reaction.
- **Oxidation Products:** If peroxides were present, you might observe products of radical-initiated side reactions, which can be difficult to identify without further analysis.

Validation Strategy: Run a control experiment where your starting materials are stirred in freshly purified DMM under the reaction conditions (without the key reagent). Analyze this mixture to see if any degradation products form.

Section 2: Frequently Asked Questions (FAQs)

This section provides answers to common questions regarding the safe handling, storage, and purification of DMM.

Q1: What are the primary hazards of working with DMM?

DMM is a hazardous material requiring strict safety protocols. The main risks are:

- **Extreme Flammability:** It has a very low flash point of approximately -18°C (0°F) and a wide explosive limit range.^{[1][4]} Its vapors are 2.6 times heavier than air and can accumulate in low-lying areas, traveling to a distant ignition source.
- **Peroxide Formation:** Upon storage and exposure to atmospheric oxygen, DMM can form shock-sensitive, explosive peroxide crystals.^[4] This risk is elevated when the solvent is concentrated or distilled.
- **Inhalation Risk:** Due to its high volatility, high concentrations of vapor can be present at room temperature, posing an inhalation hazard.

Table 1: Physical and Safety Properties of Dimethoxymethane (DMM)

Property	Value	Source(s)
Chemical Formula	$\text{C}_3\text{H}_8\text{O}_2$	[1][2]
Molecular Weight	76.09 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Chloroform-like	[1]
Boiling Point	41-42 °C	
Melting Point	-105 °C	
Density	0.86 g/mL at 25 °C	
Vapor Pressure	330 mmHg (44 kPa) at 20 °C	[2]
Flash Point	approx. -18 °C (0 °F)	[1]
Explosive Limits	1.6 - 17.6 %	

| Peroxide Hazard | May form explosive peroxides [[4] |

Q2: How should I properly store DMM to minimize risks?

Proper storage is critical to prevent accidents.

- Location: Store in a cool, dry, and well-ventilated flammable storage cabinet away from heat, sparks, open flames, and strong oxidizing agents.[8]
- Container: Keep the container tightly closed to prevent evaporation and exposure to air. An inert atmosphere (nitrogen or argon) is recommended for uninhibited or purified DMM.[9]
- Labeling: Clearly label the container with the chemical name, date received, and date opened. This is crucial for tracking the potential for peroxide formation.

Q3: How often should I test DMM for peroxides and what is the procedure?

DMM is a Class D peroxide former, meaning it presents a hazard on concentration.[1]

- **Testing Frequency:** Test before every use, especially before any distillation or concentration step. Opened containers should be tested every 3 months.
- **Visual Inspection:** Before opening, visually inspect the container (using a flashlight for amber bottles) for crystals, solid masses, or wispy discoloration, which indicate dangerous levels of peroxides.^[10] Do not open or move the container if these are present. Contact your institution's safety office immediately.

Protocol 1: Qualitative Test for Peroxides (Potassium Iodide Method) This protocol provides a reliable method for detecting the presence of hydroperoxides.

Materials:

- Sample of DMM (1-2 mL)
- Glacial acetic acid (1-2 mL)
- Sodium iodide (NaI) or Potassium iodide (KI) crystals (approx. 0.1 g)
- Two small test tubes or vials

Procedure:

- Add 1 mL of the DMM sample to a clean, dry test tube.
- In a separate test tube, prepare the test solution by adding ~0.1 g of KI or NaI to 1 mL of glacial acetic acid. Shake to dissolve.
- Add the test solution to the DMM sample and mix gently.
- Observe the color:
 - **Negative Result (Peroxides < 10 ppm):** The solution remains colorless.
 - **Positive Result (Peroxides Present):** A pale yellow to brown color develops. The intensity of the color is proportional to the peroxide concentration.

- Important: A blank determination should be performed with the acetic acid/iodide mixture alone, as it can slowly oxidize in air, giving a false positive. The color change in the sample tube should be significantly faster and more intense than in the blank.

Q4: What is the best procedure to purify and dry DMM for moisture-sensitive applications?

A multi-step procedure is required to remove water, acidic impurities, and potential peroxides.

Protocol 2: Purification and Drying of Dimethoxymethane Safety First: Perform all steps in a chemical fume hood. Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves. Confirm the absence of significant peroxides using Protocol 1 before starting.

Procedure:

- Remove Acidic Impurities: Place the DMM in a separatory funnel and wash with an equal volume of 20% aqueous sodium hydroxide (NaOH) solution. Shake gently, venting frequently. Allow the layers to separate and discard the aqueous (lower) layer.^[5] This step neutralizes any acidic impurities that could catalyze hydrolysis.
- Preliminary Drying: Wash the DMM with saturated aqueous sodium chloride (brine) to remove bulk water. Separate and discard the aqueous layer.
- Final Drying: Transfer the DMM to a clean, dry flask and add a suitable drying agent.
 - Recommended: Fused calcium chloride (CaCl_2) or anhydrous potassium carbonate (K_2CO_3). Allow the DMM to stand over the drying agent for several hours, or overnight, with occasional swirling.^[5]
 - Note: Stronger drying agents like sodium or calcium hydride are not recommended for initial drying as they can react vigorously with residual water.
- Distillation (Optional, for highest purity):
 - CRITICAL: Confirm again that the DMM is free of peroxides before any distillation. Never distill DMM to dryness.

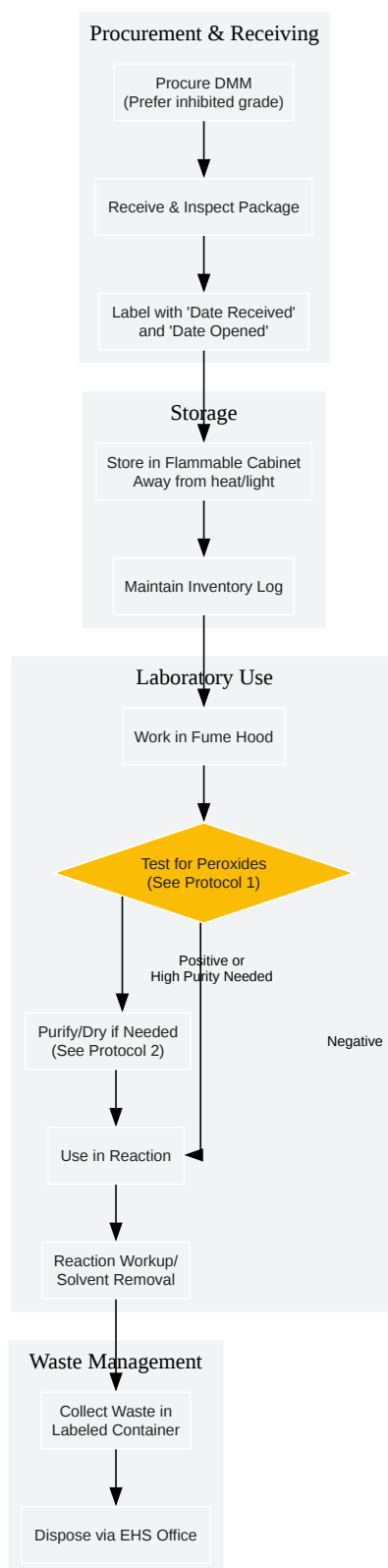
- Filter the DMM away from the drying agent into a clean, dry distillation flask.
- Add fresh, anhydrous drying agent like molecular sieves (4Å) to the flask.
- Fractionally distill the DMM under an inert atmosphere (nitrogen or argon). Collect the fraction boiling at 41-42°C.
- Storage: Store the purified, dry DMM over activated 4Å molecular sieves in a tightly sealed container under an inert atmosphere.[\[5\]](#)[\[11\]](#)

Q5: How should I handle DMM waste?

- Segregation: Collect all DMM-containing waste (including contaminated solvents and materials) in a dedicated, clearly labeled hazardous waste container.
- Labeling: The container must be labeled "Hazardous Waste," "Flammable Liquid," and list "Dimethoxymethane" as a primary component.
- Disposal: The sealed container must be disposed of through your institution's environmental health and safety office. Do not pour DMM down the drain.[\[8\]](#)

Section 3: Process Flow Visualizations

The following diagram illustrates the complete, safe lifecycle for handling DMM in a laboratory environment.



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Caption: Safe Handling and Storage Lifecycle for Dimethoxymethane.

Section 4: References

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- To cite this document: BenchChem. [Technical Support Center: Methoxy(methoxymethoxy)methane (Dimethoxymethane)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583058/docs#technical-support-center-methoxy-methoxymethoxy-methane-dimethoxymethane>]

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